

Sulcotrione: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	Sulcotrione
CAS No.:	114680-61-4
Cat. No.:	B1168235

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Sulcotrione is a selective herbicide belonging to the triketone class of compounds, which are known for their potent activity against a wide range of broadleaf and grass weeds. This guide provides an in-depth overview of its chemical properties, mechanism of action, synthesis, analytical methods, and environmental fate, tailored for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

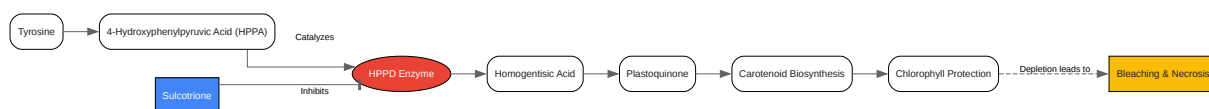
Sulcotrione, with the chemical name 2-[2-Chloro-4-(methylsulfonyl)benzoyl]-1,3-cyclohexanedione, is a well-characterized molecule with the following key properties:

Property	Value	Reference(s)
CAS Number	99105-77-8	[1][2]
Molecular Formula	C ₁₄ H ₁₃ ClO ₅ S	[1]
Molecular Weight	328.77 g/mol	[1]
Appearance	Solid powder	[2]
Melting Point	139 °C	[3]
Solubility	Soluble in DMSO	[2]

Mechanism of Action: Inhibition of 4-Hydroxyphenylpyruvate Dioxygenase (HPPD)

The herbicidal activity of **sulcotrione** stems from its potent inhibition of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD).[4][5] HPPD is a key enzyme in the biochemical pathway responsible for the biosynthesis of plastoquinone and, subsequently, carotenoids in plants.[4]

The inhibition of HPPD disrupts this pathway, leading to a depletion of carotenoids. Carotenoids are essential for protecting chlorophyll from photo-oxidation.[4] Without the protective effect of carotenoids, chlorophyll is rapidly degraded by sunlight, resulting in the characteristic bleaching or whitening of the foliage in susceptible plants, followed by necrosis and death.[4]



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Caption: Mechanism of action of **sulcotrione** via HPPD inhibition.

Synthesis of Sulcotrione

The synthesis of **sulcotrione** is a multi-step process. A general overview of a synthetic route is described in Chinese patent CN104292137A, which involves several key transformations.[6] While a direct, detailed protocol in English is not readily available in the provided search results, the key steps can be inferred to involve the formation of a substituted benzoyl chloride which is then reacted with 1,3-cyclohexanedione. The synthesis aims to construct the characteristic triketone moiety attached to the substituted phenyl ring.

Analytical Methods for the Determination of Sulcotrione

Accurate and sensitive analytical methods are crucial for studying the environmental fate and efficacy of **sulcotrione**. Several methods have been developed for its detection and quantification.

A highly sensitive method for the determination of **sulcotrione** in surface waters involves liquid chromatography-tandem mass spectrometry (LC-MS/MS).[7] This method allows for trace quantification at the ng/L level. Solid-phase extraction (SPE) is often employed for sample enrichment prior to LC-MS/MS analysis.[7]

Another approach is the use of electrochemical methods, such as differential pulse voltammetry on a glassy carbon electrode.[8] This technique offers a simple, rapid, and sensitive alternative to chromatographic methods for the determination of **sulcotrione** in environmental samples like river water.[8]

Experimental Protocols Greenhouse Efficacy Trials

Greenhouse trials are essential for assessing the intrinsic herbicidal activity of **sulcotrione** on target weed species under controlled conditions.

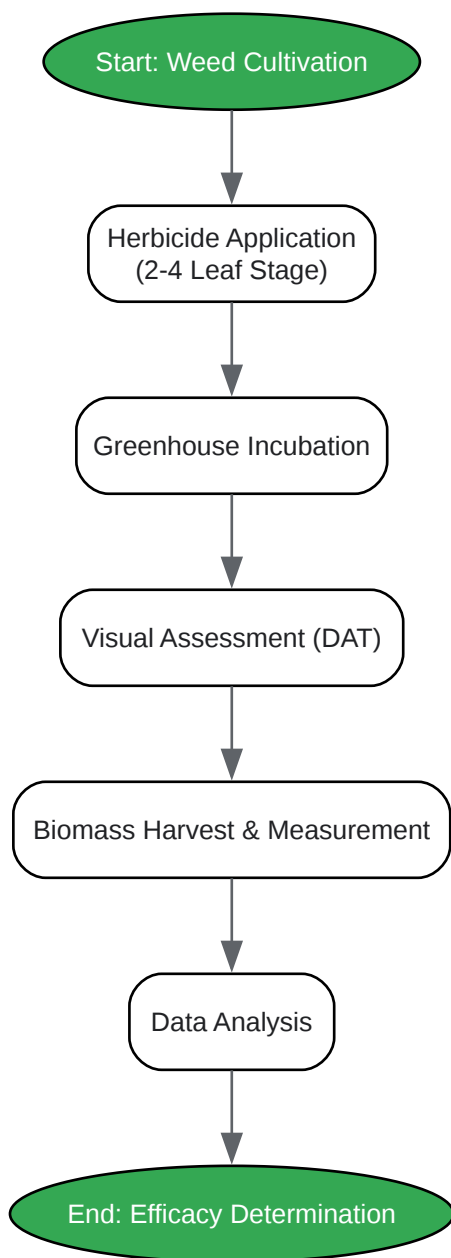
Experimental Design:

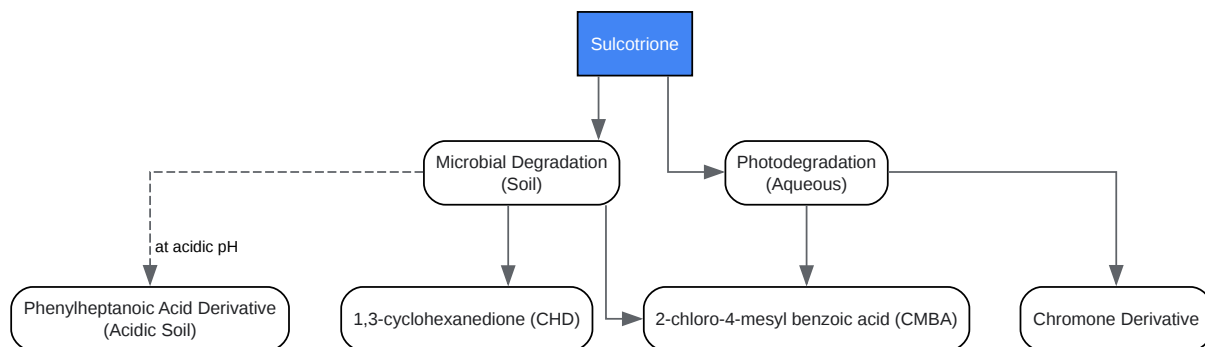
- A randomized complete block design is recommended to minimize the effects of environmental gradients within the greenhouse.[4]

- Treatments should include a range of **sulcotrione** application rates, an untreated control, and a commercial standard herbicide for comparison.[4]

Procedure:

- Grow target weed species in pots to the 2-4 leaf stage.[4]
- Prepare spray solutions of **sulcotrione** at the desired concentrations.
- Apply the herbicide using a calibrated laboratory track sprayer to ensure a consistent spray volume (e.g., 200 L/ha).[4]
- Maintain plants in the greenhouse under optimal growing conditions.[4]
- Visually assess weed control at regular intervals after treatment (DAT) using a percentage scale (0% = no effect, 100% = complete kill).[4]
- At the end of the experiment, harvest the above-ground biomass and measure the fresh and dry weights to quantify the herbicidal effect.





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Caption: Simplified degradation pathways of **sulcotrione** in the environment.

Soil Sorption

The mobility of **sulcotrione** in soil is influenced by its sorption to soil particles. The soil organic carbon-water partitioning coefficient (Koc) is a key parameter used to predict the potential for a pesticide to move in the soil profile. [9]**Sulcotrione** exhibits moderate retention in soil. [2]The Freundlich adsorption coefficient (Kf) values have been reported to range from 0.4 to 27.0 in different soil types, with clay content being a significant factor influencing adsorption. [10]

Ecotoxicity

The toxicity of **sulcotrione** to non-target organisms has been evaluated.

Organism	Endpoint	Value	Reference(s)
Rat (oral)	LD ₅₀	>5000 mg/kg	[11]
Vibrio fischeri (Microtox)	IC ₅₀	Toxic influence observed	[8]
Tetrahymena pyriformis (Esterase activity)	IC ₅₀	Toxic influence observed	[8]

It is important to note that some degradation products of **sulcotrione** may exhibit greater toxicity than the parent molecule. [8]

Conclusion

Sulcotrione is an effective herbicide with a well-understood mechanism of action. Its use requires careful consideration of its environmental fate, including its degradation pathways and potential for mobility in soil. The analytical methods and experimental protocols described in this guide provide a foundation for further research into the efficacy and environmental impact of this important agricultural chemical.

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